

3-methylnaphthalene-1,8-diol CAS number and safety data

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Compound of Interest

Compound Name: 1,8-Dihydroxy-3-methylnaphthalene

Cat. No.: B1202134

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Technical Guide on 3-methylnaphthalene-1,8-diol

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of available data for 3-methylnaphthalene-1,8-diol and structurally related compounds. Direct experimental data, including a specific CAS number and comprehensive safety information for 3-methylnaphthalene-1,8-diol, is not readily available in public databases. The information presented for related compounds should be used for reference purposes only and does not represent the definitive properties or hazards of 3-methylnaphthalene-1,8-diol.

Chemical Identity and Properties

While a specific CAS (Chemical Abstracts Service) number for 3-methylnaphthalene-1,8-diol has not been identified in the conducted search, its chemical identity is established through its IUPAC name and other identifiers.^[1] The compound is a derivative of naphthalene, belonging to the class of naphthols.^[1]

Table 1: Identifiers for 3-methylnaphthalene-1,8-diol^[1]

Identifier Type	Value
IUPAC Name	3-methylnaphthalene-1,8-diol
Synonyms	1,8-Dihydroxy-3-methylnaphthalene
Molecular Formula	C ₁₁ H ₁₀ O ₂
Molecular Weight	174.20 g/mol
InChI	InChI=1S/C11H10O2/c1-7-5-8-3-2-4-9(12)11(8)10(13)6-7/h2-6,12-13H,1H3
InChIKey	MXAXVWCKFBLVSU-UHFFFAOYSA-N
Canonical SMILES	<chem>CC1=CC2=C(C(=CC=C2)O)C(=C1)O</chem>

For comparative purposes, the physical and chemical properties of related naphthalene derivatives are summarized below.

Table 2: Physicochemical Properties of Related Naphthalene Compounds

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Boiling Point (°C)
1-Methylnaphthalene	90-12-0	C ₁₁ H ₁₀	142.20	-22	240-243
2,3-Naphthalene diol	92-44-4	C ₁₀ H ₈ O ₂	160.17	Not Available	Not Available
1,3-Naphthalene diol	132-86-5	C ₁₀ H ₈ O ₂	160.17	123 - 126	Not Available
Menadione (2-Methyl-1,4-naphthoquinone)	58-27-5	C ₁₁ H ₈ O ₂	172.18	105 - 107	Not Available

Safety and Hazard Information

No specific Safety Data Sheet (SDS) for 3-methylnaphthalene-1,8-diol was found. The following table summarizes the known hazards of structurally similar compounds to provide an indication of potential risks. Researchers must handle 3-methylnaphthalene-1,8-diol with extreme caution, assuming it may share hazards with these related substances.

Table 3: Comparative Hazard Information of Related Naphthalene Compounds

Compound	GHS Hazard Statements	Precautionary Statements (selected)
1-Methylnaphthalene	H227 (Combustible liquid), H302 (Harmful if swallowed), H304 (May be fatal if swallowed and enters airways), H411 (Toxic to aquatic life with long lasting effects).[2][3]	P210, P264, P270, P273, P280, P301 + P310, P331.[2]
1,3-Naphthalenediol	Causes skin irritation, Causes serious eye irritation.[4]	P264, P280, P302 + P352, P305 + P351 + P338.[4]
2,3-Naphthalenediol	Not explicitly stated in snippets. General handling precautions for chemicals apply.	P261, P280, P305 + P351 + P338.[5]

General First Aid Measures for Related Compounds:

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention.[2][4][5]
- Skin Contact: Immediately wash off with soap and plenty of water while removing all contaminated clothing. Seek medical attention if irritation develops.[2][4][5]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Seek medical attention.[2][4][5]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[2]

Experimental Protocols and Methodologies

A comprehensive search of scientific literature did not yield any specific experimental protocols for the synthesis, isolation, or biological evaluation of 3-methylnaphthalene-1,8-diol. While PubChem indicates that **1,8-Dihydroxy-3-methylnaphthalene** has been reported in *Diospyros mollis*, the isolation protocols were not found in the reviewed resources.[1]

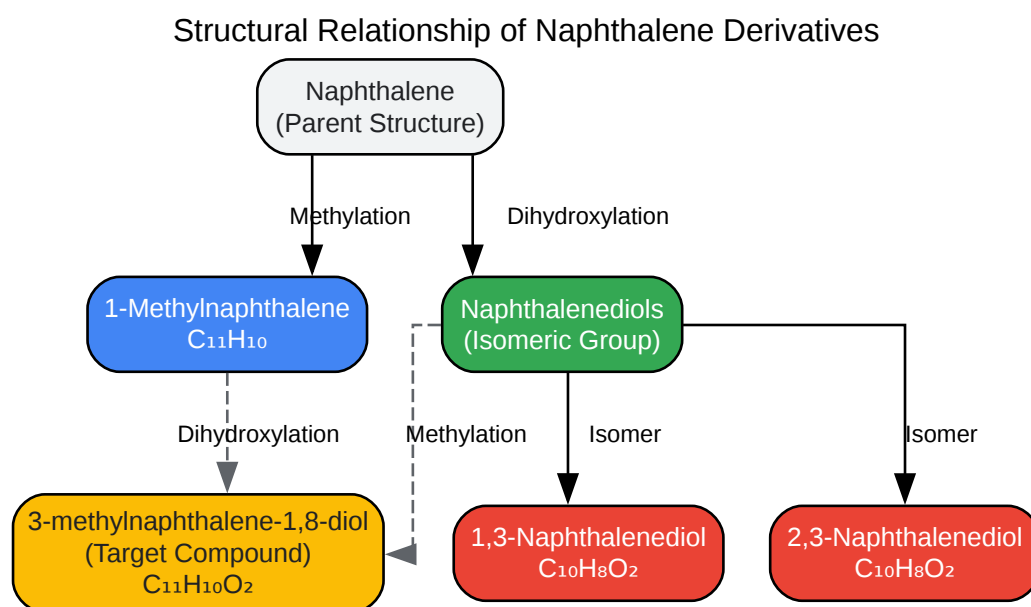
Research on the synthesis of other naphthalene derivatives is available, but no direct or analogous methods for 3-methylnaphthalene-1,8-diol have been detailed.

Signaling Pathways and Biological Activity

There is currently no available information in the searched literature regarding the involvement of 3-methylnaphthalene-1,8-diol in any biological signaling pathways, nor are there studies detailing its biological activity. Toxicological profiles available are for naphthalene and its more common methylated derivatives, which primarily discuss metabolic pathways involving ring oxidation and side-chain oxidation, but do not specifically mention 3-methylnaphthalene-1,8-diol.[6]

Visualizations

As no specific experimental workflows or signaling pathways for 3-methylnaphthalene-1,8-diol were identified, the following diagram illustrates the structural relationships between the target compound and the related molecules for which safety and property data have been presented.



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Caption: Structural relationships between the target compound and its parent/related molecules.

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References

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